physicochemical properties of 1,3-Bis(2-chlorophenyl)urea.

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Compound of Interest

Compound Name:	*1,3-Bis(2-chlorophenyl)urea*
CAS No.:	*13208-19-0*
Cat. No.:	*B080393*

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An In-Depth Technical Guide to the Physicochemical Properties of **1,3-Bis(2-chlorophenyl)urea**

Abstract

This technical guide provides a comprehensive examination of the physicochemical properties of **1,3-Bis(2-chlorophenyl)urea** (CAS No: 13208-19-0), a symmetrically substituted diaryl urea. Diaryl ureas represent a significant class of compounds in medicinal chemistry, often investigated for their roles as kinase inhibitors and other biological activities. A thorough understanding of the physicochemical characteristics of this molecule is paramount for professionals in drug discovery, chemical synthesis, and materials science. This document delineates the compound's chemical identity, core physical properties, solubility, and spectroscopic profile. Furthermore, it furnishes detailed, field-proven experimental protocols for property determination and purity assessment, grounded in the principles of scientific integrity and reproducibility.

Chemical and Molecular Identity

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The foundational step in characterizing any chemical entity is to establish its unambiguous identity. **1,3-Bis(2-chlorophenyl)urea** is a symmetrical molecule featuring a central urea carbonyl group flanked by two 2-chlorophenyl substituents. The ortho-positioning of the chlorine atoms imposes specific steric and electronic effects that influence its conformation and reactivity compared to its meta- and para-isomers.

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value	Source(s)
IUPAC Name	1,3-bis(2-chlorophenyl)urea	-
CAS Number	13208-19-0	
Molecular Formula	$C_{13}H_{10}Cl_2N_2O$	
Molecular Weight	281.14 g/mol	[1]
Canonical SMILES	C1=CC=C(C(=C1)Cl)NC(=O)NC2=CC=CC=C2Cl	-
InChI Key	HMOUVTOOMLBCPQ-UHFFFAOYSA-N	[2]

Core Physicochemical Properties

The bulk physicochemical properties of a compound dictate its behavior in both biological and experimental systems. These parameters are critical for predicting its absorption, distribution, metabolism, and excretion (ADME) profile in drug development and for designing appropriate experimental conditions for its synthesis, purification, and analysis.

Table 2: Summary of Key Physicochemical Data

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Property	Value	Significance in Research & Development	Source(s)
Physical Form	White solid / Crystalline powder	Affects handling, formulation, and dissolution rates. Crystalline solids typically exhibit higher stability and purity.	[3]
Melting Point	242.0–242.3 °C	A sharp melting point is a primary indicator of high purity. This relatively high value suggests a stable crystal lattice with significant intermolecular forces.	[3]
logP (Calculated)	4.3	The octanol-water partition coefficient (logP) is a crucial measure of lipophilicity. A value of 4.3 indicates high lipophilicity, suggesting good membrane permeability but potentially poor aqueous solubility and a higher risk of metabolic clearance.	[2]
pKa (Predicted)	~14 (for N-H proton)	Urea protons are extremely weak acids (and the nitrogen atoms are very weak	[4]

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	bases), meaning the molecule will remain neutral under physiological pH conditions. This avoids pH-dependent solubility issues but limits options for salt formation to improve solubility.

Solubility Profile

The solubility of a compound is a critical determinant of its utility. For drug candidates, aqueous solubility is essential for absorption and formulation. In chemical synthesis, solubility in organic solvents dictates the choice of reaction media and purification techniques.

- Aqueous Solubility: As predicted by its high logP value, **1,3-Bis(2-chlorophenyl)urea** is expected to be practically insoluble in water.[5] This is a common characteristic of diaryl ureas and presents a significant challenge for developing aqueous formulations.

- Organic Solvent Solubility: Based on general laboratory practice for this class of compounds, solubility is expected to be high in polar aprotic solvents like dimethyl sulfoxide (DMSO) and dimethylformamide (DMF). It is likely to be sparingly soluble in ethers (like diethyl ether), alcohols (like ethanol and methanol), and chlorinated solvents (like dichloromethane), particularly at room temperature.[6][7] Its insolubility in non-polar solvents like hexanes allows for its precipitation and purification.

Expert Insight: The poor solubility profile necessitates careful solvent selection during synthesis and purification. For instance, while a reaction might be conducted in a solvent like diethyl ether where the product is insoluble, allowing it to precipitate out as it forms, purification via recrystallization would require a solvent system where solubility is significantly higher at elevated temperatures.[6]

Spectroscopic Profile

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Spectroscopic analysis is indispensable for confirming the structure and identity of a synthesized compound.

- Infrared (IR) Spectroscopy: The IR spectrum provides key information about the functional groups present. For **1,3-Bis(2-chlorophenyl)urea**, the following characteristic absorption bands are expected:
  - N-H Stretch: A sharp to moderately broad peak around 3300-3400 cm^{-1}.
  - C=O Stretch (Amide I band): A strong, sharp peak between 1630-1680 cm^{-1}. This is a highly characteristic absorption for the urea carbonyl.
  - Aromatic C=C Stretch: Multiple sharp peaks in the 1450-1600 cm^{-1} region.
  - C-N Stretch: Peaks in the 1200-1350 cm^{-1} region.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: In a solvent like DMSO-d_6, one would expect a complex multiplet pattern in the aromatic region (approx. 7.0-8.0 ppm) corresponding to the eight protons on the two phenyl rings. A characteristic broad singlet for the two equivalent N-H protons would likely appear downfield (approx. 8.5-9.5 ppm).
  - ^{13}C NMR: The spectrum would be characterized by a signal for the carbonyl carbon around 152-155 ppm. Multiple signals would be present in the aromatic region (approx. 120-140 ppm).
- Mass Spectrometry (MS):
  - The electron ionization (EI) or electrospray ionization (ESI) mass spectrum would show a molecular ion peak (M^+) or a protonated molecular peak ($[M+H]^+$) at m/z 281. The most telling feature would be the isotopic pattern caused by the two chlorine atoms. The M^+, $[M+2]^+$, and $[M+4]^+$ peaks should appear in a characteristic intensity ratio of approximately 9:6:1, providing definitive evidence for the presence of two chlorine atoms in the molecule. [3]

Synthesis and Chemical Reactivity

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A foundational understanding of a compound's synthesis provides context for potential impurities and its inherent chemical stability.

General Synthesis Pathway

1,3-Disubstituted ureas are most commonly and efficiently synthesized via the nucleophilic addition of an amine to an isocyanate.[8][9] For this symmetric molecule, the reaction involves combining 2-chlorophenyl isocyanate with 2-chloroaniline. Alternatively, related methods can be employed starting from 2-chloroaniline and a carbonyl source like phosgene or a phosgene equivalent.

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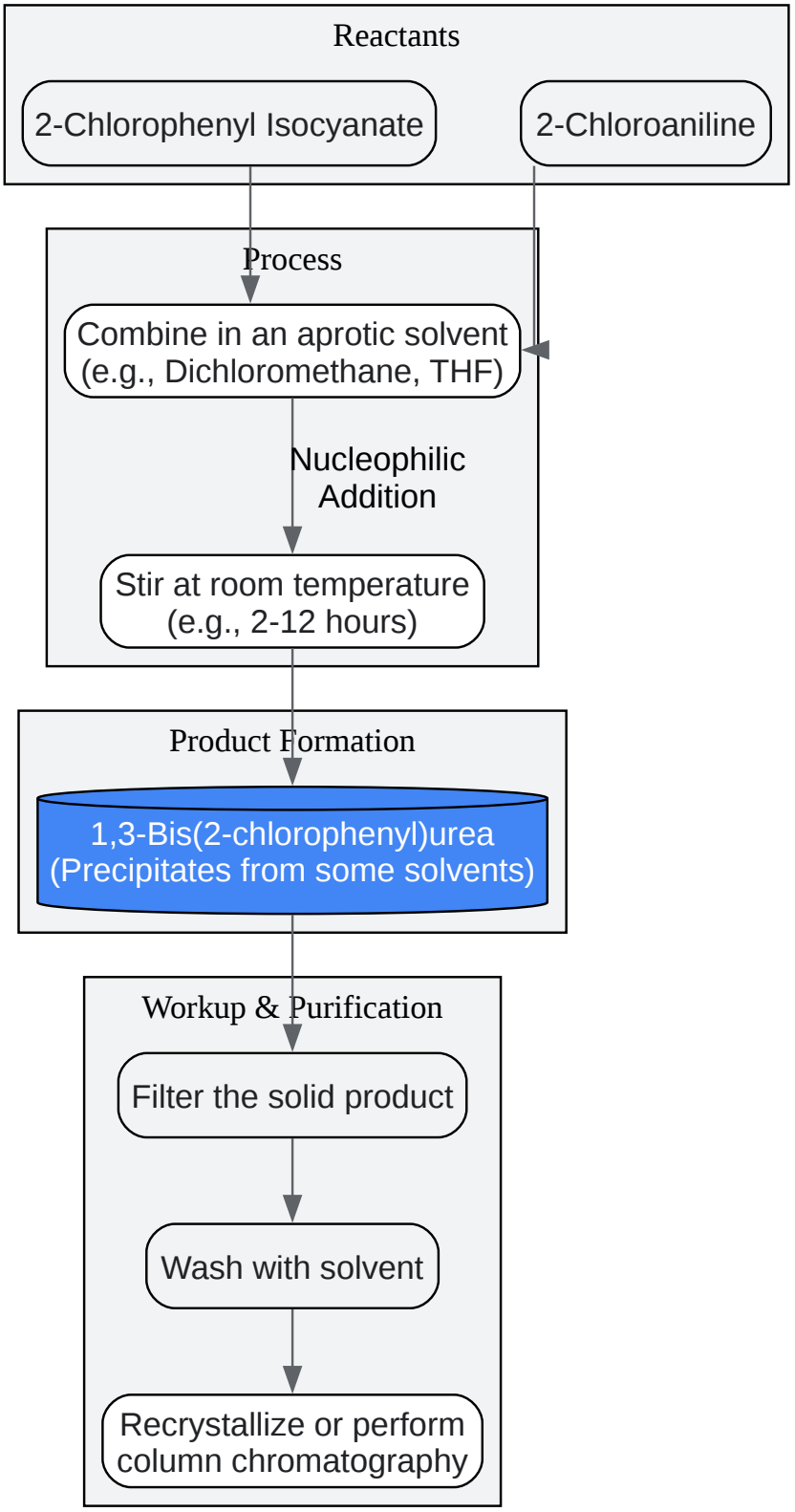

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*General workflow for the synthesis of **1,3-Bis(2-chlorophenyl)urea**.*

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Chemical Reactivity

The urea linkage is generally stable. However, like other amides, it can undergo hydrolysis to yield the constituent amines (2-chloroaniline) and carbon dioxide under harsh conditions, such as refluxing in strong aqueous acid or base.[8] The aromatic rings can undergo electrophilic substitution, though the reactivity is influenced by the deactivating nature of the urea and chloro substituents.

Experimental Protocols

The following protocols are presented as self-validating systems, incorporating steps for ensuring accuracy and reproducibility, which are essential for adherence to Good Laboratory Practice (GLP).

Protocol: Determination of Melting Point

Objective: To accurately determine the melting point of a purified sample of **1,3-Bis(2-chlorophenyl)urea** as an indicator of purity.

Methodology Rationale: A sharp, narrow melting range is characteristic of a pure crystalline compound. Impurities typically depress and broaden the melting range. This protocol uses a standard capillary melting point apparatus.

Step-by-Step Procedure:

- Instrument Calibration: Verify the calibration of the melting point apparatus using certified standards with melting points bracketing the expected value (e.g., Benzoin, ~137°C; Terphenyl, ~213°C; Anthracene, ~216°C). The instrument's reading should be within ±0.5°C of the standard's certified value.
- Sample Preparation: Ensure the sample is completely dry by placing it in a vacuum oven at 60°C for 4 hours. Grind the dry sample into a fine, uniform powder using a mortar and pestle.
- Capillary Loading: Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Measurement:

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- Place the loaded capillary into the heating block of the apparatus.
- Set a rapid heating ramp (e.g., 10-15°C/min) to quickly approach the expected melting point (~242°C).
- Approximately 20°C below the expected melting point, reduce the heating rate to 1-2°C/min. This slow ramp rate is critical for achieving thermal equilibrium and an accurate reading.

- Data Recording: Record the temperature at which the first drop of liquid appears (onset) and the temperature at which the entire sample becomes a clear liquid (completion). The melting range is the difference between these two values.
- Validation: Perform the measurement in triplicate. The recorded ranges should be consistent within 0.5°C.

Protocol: HPLC-UV Method for Purity Assessment

Objective: To determine the purity of a **1,3-Bis(2-chlorophenyl)urea** sample using High-Performance Liquid Chromatography with Ultraviolet (UV) detection.

Methodology Rationale: HPLC is a high-resolution separation technique ideal for quantifying the main component and detecting impurities. UV detection is suitable as the phenylurea structure contains a strong chromophore. The method's trustworthiness is established through system suitability checks.[4][10]

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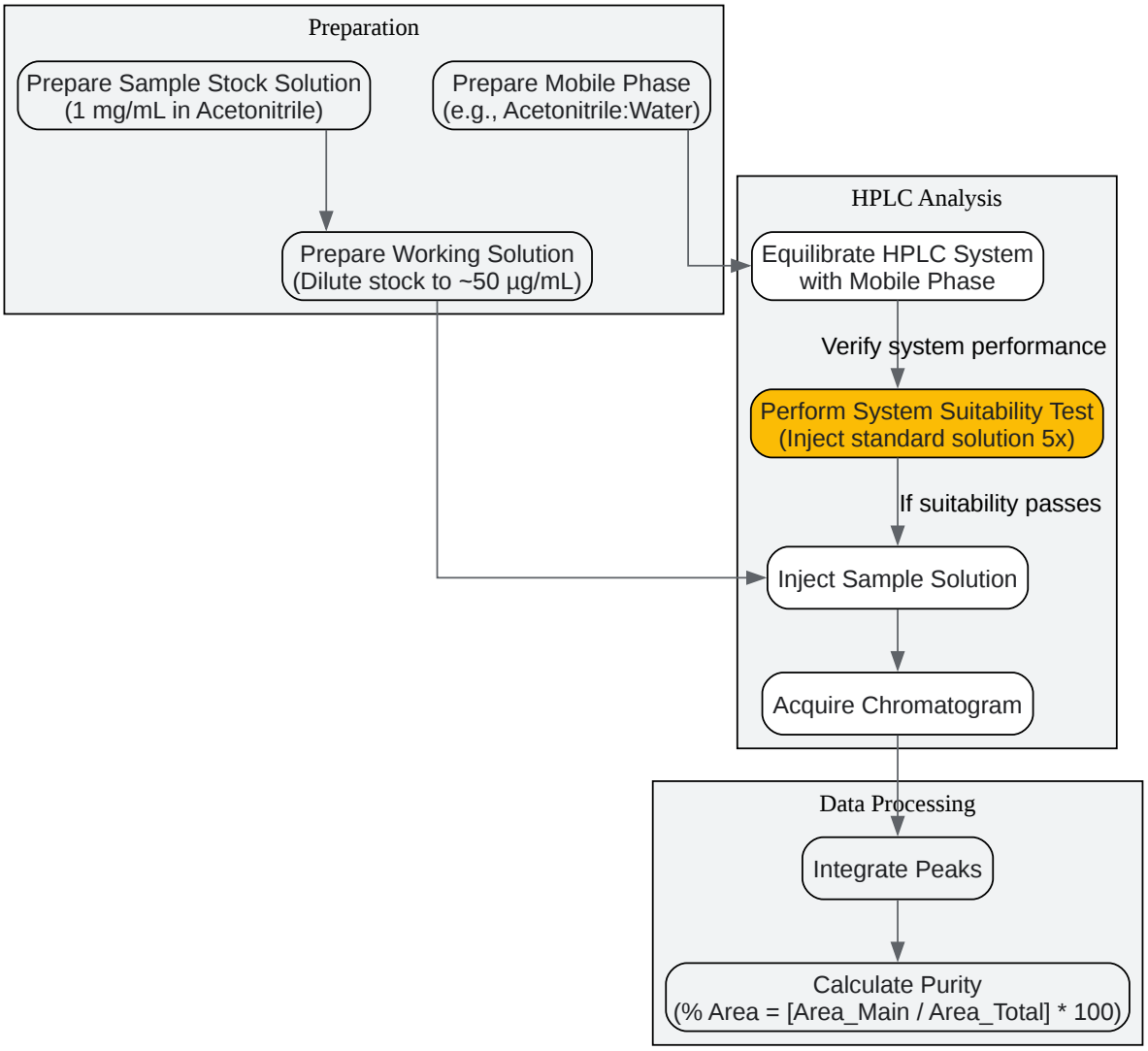

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Experimental workflow for purity assessment via HPLC-UV.

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Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a quaternary pump, autosampler, column oven, and UV-Vis detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution with a mixture of Acetonitrile and Water (e.g., 70:30 v/v). The mobile phase should be filtered and degassed.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.

Step-by-Step Procedure:

- System Preparation: Set up the HPLC system with the specified conditions and allow it to equilibrate until a stable baseline is achieved (typically 30 minutes).
- Standard and Sample Preparation:
  - Accurately weigh and dissolve the **1,3-Bis(2-chlorophenyl)urea** reference standard in acetonitrile to prepare a 1.0 mg/mL stock solution.
  - Prepare a working standard by diluting the stock solution to approximately 50 µg/mL with the mobile phase.
  - Prepare the sample for analysis in the same manner.
- System Suitability Test (SST):
  - Inject the working standard solution five consecutive times.

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- The system is deemed suitable if the relative standard deviation (RSD) for the peak area and retention time is ≤ 2.0%. This step is crucial to ensure the system is performing consistently and the results are reliable.

- Sample Analysis: Once the SST criteria are met, inject the prepared sample solution in duplicate.

- Data Analysis:
  - Integrate all peaks in the resulting chromatogram.
  - Calculate the purity of the sample using the area percent method:
    - % Purity = (Area of the main peak / Total area of all peaks) x 100.

Conclusion

1,3-Bis(2-chlorophenyl)urea is a highly lipophilic, crystalline solid with a high melting point, indicative of a stable molecular structure. Its physicochemical profile, particularly its poor aqueous solubility, presents key considerations for its application in pharmaceutical and material sciences. The synthetic and analytical protocols detailed herein provide a robust framework for researchers, ensuring that work with this compound is based on a foundation of purity, accuracy, and reproducibility. This guide serves as a critical resource for enabling further investigation and application of this and related diaryl urea compounds.

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